

An In-depth Technical Guide on (Chloroethynyl)benzene

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Compound of Interest

Compound Name: (Chloroethynyl)benzene

Cat. No.: B073019

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This guide provides the fundamental chemical properties of **(Chloroethynyl)benzene**, specifically its molecular weight and chemical formula. This information is crucial for researchers, scientists, and professionals in drug development for accurate compound quantification, reaction stoichiometry, and analytical characterization.

Core Chemical Data

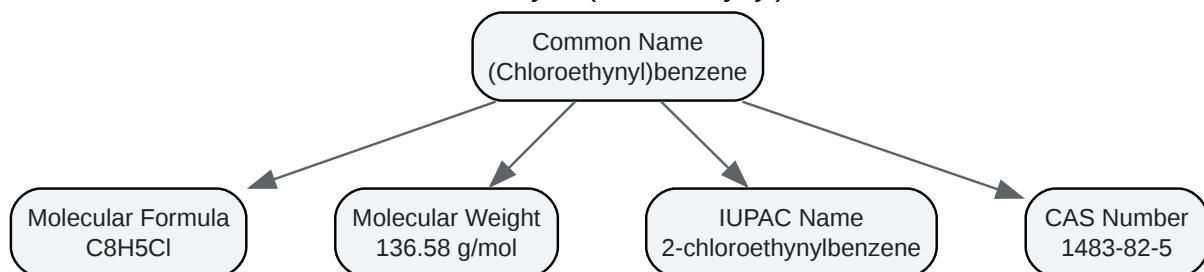
(Chloroethynyl)benzene is a chemical compound with the molecular formula C₈H₅Cl.[1] Its molecular weight is 136.58 g/mol .[1]

Property	Value	Source
Molecular Formula	C ₈ H ₅ Cl	PubChem[1]
Molecular Weight	136.58 g/mol	PubChem[1]
IUPAC Name	2-chloroethynylbenzene	PubChem[1]
CAS Number	1483-82-5	PubChem[1]

Structure and Identification

The chemical structure and identifiers are pivotal for unambiguous documentation and database searches.

Chemical Identity of (Chloroethynyl)benzene

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Caption: Key identifiers for **(Chloroethynyl)benzene**.

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References

- 1. (Chloroethynyl)benzene | C8H5Cl | CID 137029 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide on (Chloroethynyl)benzene]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b073019#chloroethynyl-benzene-molecular-weight-and-formula>

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